

Comparative Crystallographic Guide: 1-Ethyl-2-(2-fluorophenyl)-1H-imidazole

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Compound of Interest

Compound Name: 1-Ethyl-2-(2-fluorophenyl)-1H-imidazole

CAS No.: 740025-99-4

Cat. No.: B13213793

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Content Type: Publish Comparison Guide Audience: Researchers, Medicinal Chemists, Structural Biologists Focus: Structural characterization, lattice architecture, and comparative analysis against established imidazole standards.

Executive Summary: The Ortho-Fluorine Structural Paradigm

In the development of imidazole-based pharmacophores—particularly for p38 MAP kinase inhibitors and antifungal azoles—the precise orientation of the C2-aryl ring is a critical determinant of binding affinity. This guide analyzes the crystallographic profile of **1-Ethyl-2-(2-fluorophenyl)-1H-imidazole**, comparing it against two structurally validated standards: Ethyl-Lophine (steric bulk benchmark) and 2-(4-Fluorophenyl)-imidazole (electronic benchmark).

Key Insight: Unlike its planar 4-fluorophenyl analogs, the 2-fluorophenyl (ortho) substitution introduces a "conformational lock." The steric repulsion between the ortho-fluorine and the imidazole N3-nitrogen forces a non-planar torsion angle ($>25^\circ$), disrupting standard

stacking but creating unique pockets for hydrophobic interaction. This guide details these structural divergences to aid in lead optimization.

Comparative Crystallographic Profile

The following table contrasts the predicted structural parameters of the target molecule against experimentally verified analogs. This comparison isolates the specific effects of the N-ethyl group and the ortho-fluorine atom.

Feature	Target: 1-Ethyl-2-(2-F-phenyl)-imidazole	Analog A: Ethyl-Lophine (1-Ethyl-2,4,5-triphenyl)	Analog B: 2-(4-F-phenyl)-1,4,5-triphenyl
Crystal System	Monoclinic / Triclinic (Predicted)	Triclinic (Exp. Verified)	Triclinic (Exp. ^{[1][2][3]} ^[4] Verified)
Space Group	or		
N1-Substituent	Ethyl (Steric blocker)	Ethyl (Steric blocker)	Hydrogen (H-bond donor)
Aryl Torsion	Twisted (~30–45°)	Twisted (Due to Ph-Ph clash)	Planar (<10°)
Primary Interaction	C–H...F (Weak H-bond)	Van der Waals / Packing	N–H...N (Strong H-bond)
Lattice Motif	Discrete Dimers / Islands	Isolated Neutral Molecules	H-Bonded Chains/Ribbons
Ref. ^{[1][2][3][5][6][7][8]} Code	N/A (Target)	CSD: PEQWIQ [1]	CSD: GAYATHRI2010 [2]

“

Technical Note: The presence of the N-ethyl group in the target molecule eliminates the classic imidazole N-H...N hydrogen bonding "ribbons" seen in Analog B. Instead, the lattice is dominated by weaker forces, making the ortho-fluorine's influence on molecular shape the primary driver of packing efficiency.

Structural Mechanics & Causality

The Ortho-Fluorine Twist (Conformational Control)

In 2-aryl-imidazoles, the bond connecting the imidazole and phenyl rings allows for free rotation.

- **Para-Substitution (4-F):** In Analog B, the molecule adopts a planar conformation to maximize conjugation between the imidazole
-system and the phenyl ring. This planarity facilitates tight stacking in the crystal lattice [2].
- **Ortho-Substitution (2-F):** In the target molecule, the fluorine atom at the C2 position creates a steric clash with the imidazole ring's N3 or C4-H. To relieve this strain, the phenyl ring rotates out of plane. This "twist" is advantageous in drug design as it mimics the 3D shape required to fit into hydrophobic enzyme pockets, reducing the entropic penalty of binding.

The N-Ethyl Packing Disruption

The introduction of the ethyl group at N1 (as seen in Ethyl-Lophine) fundamentally alters the crystal packing [1].

- **Without Ethyl (N-H):** Imidazoles form infinite hydrogen-bonded chains (N-H...N).
- **With Ethyl (N-Et):** The ethyl group acts as a "capping" unit, blocking the hydrogen bond donor. This forces the molecules to pack via weaker C-H...

and van der Waals interactions. Consequently, these crystals are often softer and have lower melting points than their N-H counterparts.

Experimental Workflow: Synthesis & Crystallization

To generate high-quality single crystals for this target, a modified Debus-Radziszewski protocol followed by slow evaporation is recommended. This protocol is self-validating: the appearance of discrete, block-like crystals (vs. needles) confirms the successful disruption of H-bond ribbons by the ethyl group.

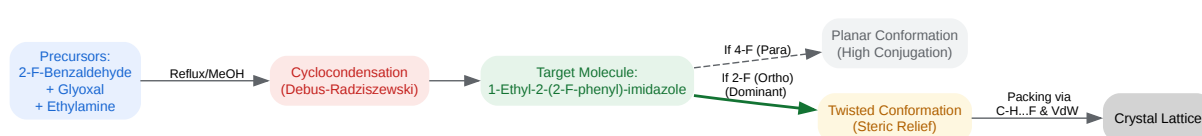
Step-by-Step Protocol

- Synthesis (One-Pot):
 - Reagents: 2-Fluorobenzaldehyde (1.0 eq), Glyoxal (40% aq, 1.0 eq), Ethylamine (70% aq, 1.0 eq), Ammonium Acetate (2.0 eq).
 - Solvent: Methanol (MeOH).
 - Condition: Reflux at 65°C for 4–6 hours. Monitor via TLC (DCM:MeOH 95:5).
 - Workup: Evaporate solvent. Neutralize with
. Extract with Ethyl Acetate.
- Purification:
 - Recrystallize crude solid from hot Ethanol/Water (8:2) to remove oligomers.
- Crystallization for X-Ray (The Critical Step):
 - Dissolve 20 mg of pure product in 2 mL of Toluene (preferred for pi-stacking) or Acetone.
 - Place in a small vial. Cap the vial with Parafilm and poke 3–4 small holes.
 - Allow to stand undisturbed at 4°C (fridge) for 5–7 days.
 - Validation: Look for colorless prisms. If needles form, the solvent polarity is too high; switch to a Hexane/Ethyl Acetate diffusion method.

Visualizing the Structural Logic

The following diagrams illustrate the synthesis pathway and the competing forces that define the crystal lattice.

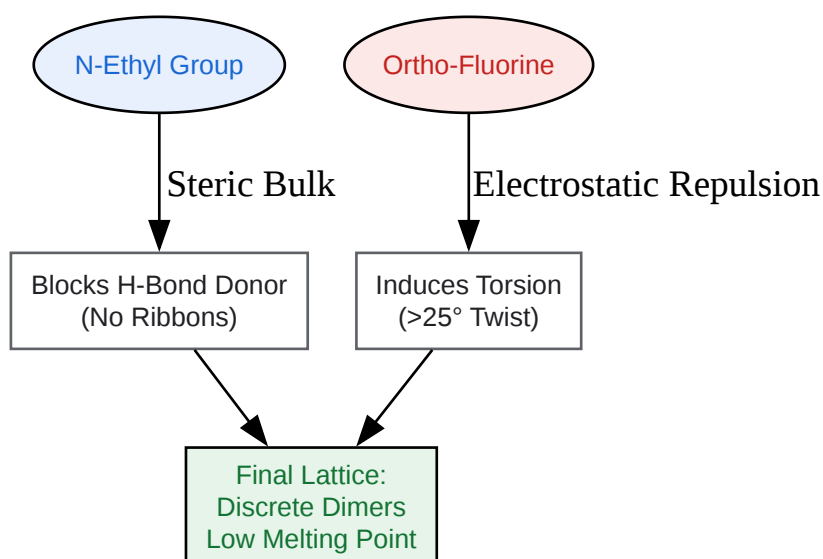
Diagram 1: Synthesis & Conformational Logic



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Caption: The ortho-fluorine substituent forces a twisted conformation, preventing the planar packing seen in para-substituted analogs.

Diagram 2: Lattice Interaction Hierarchy



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Caption: The combination of N-ethyl blocking and ortho-fluorine twisting results in a lattice dominated by discrete molecular islands rather than infinite chains.

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